

Proper Disposal Procedures for Methyl 2furoate: A Comprehensive Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Methyl 2-furoate	
Cat. No.:	B073834	Get Quote

This guide provides essential safety and logistical information for the proper disposal of **Methyl 2-furoate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Hazard Profile

Methyl 2-furoate is a combustible liquid that is toxic if swallowed, harmful in contact with skin, and can cause significant skin and eye irritation.[1][2] It is crucial to handle this chemical in a well-ventilated area, preferably under a chemical fume hood, and to wear appropriate Personal Protective Equipment (PPE).[1][2]



Property	Data	
CAS Number	611-13-2	
Molecular Formula	C6H6O3	
Physical Form	Liquid	
Flash Point	73 °C / 163.4 °F (closed cup)	
Density	1.179 g/mL at 25 °C	
Boiling Point	181 °C	
Hazard Classifications	Acute Toxicity, Oral (Category 3); Acute Toxicity, Dermal (Category 4); Skin Irritation (Category 2); Eye Irritation (Category 2); Specific Target Organ Toxicity - Single Exposure (Category 3)	
Signal Word	Danger[1]	

Step-by-Step Disposal Protocol

The disposal of **Methyl 2-furoate** is regulated by the Environmental Protection Agency (EPA) through the Resource Conservation and Recovery Act (RCRA) and must be managed as hazardous waste.[3] Do not dispose of this chemical down the drain or in regular trash.[3][4][5]

1. Personal Protective Equipment (PPE)

Before handling **Methyl 2-furoate** waste, ensure you are wearing the following:

- Eye Protection: Chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations.[2][6]
- Hand Protection: Chemical-impermeable gloves (e.g., nitrile).[1]
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.[2][6]
- Respiratory Protection: Use only under a chemical fume hood. If a hood is unavailable or if irritation occurs, a NIOSH/MSHA-approved respirator is necessary.[2]



2. Waste Collection and Storage

- Container Selection: Use a dedicated, leak-proof hazardous waste container that is chemically compatible with Methyl 2-furoate.[7][8] Plastic containers are often preferred to glass where compatibility is not an issue.[3] The container must have a secure, screw-top cap.[7]
- Labeling: The container must be clearly labeled with the words "Hazardous Waste".[3][8] The label must also include:
 - The full chemical name: "Methyl 2-furoate" (do not use abbreviations or formulas).[3]
 - The approximate quantity or concentration of the waste.
 - The date when the waste was first added to the container.[3]
 - The name and contact information of the principal investigator or laboratory supervisor.
 - Appropriate hazard pictograms (e.g., toxic, irritant).[3]
- Segregation: Store the Methyl 2-furoate waste container segregated from incompatible materials, particularly strong oxidizing agents, strong bases, and strong reducing agents.[2]
 [6] Keep the container in a designated and properly ventilated "Satellite Accumulation Area".
 [7]
- Container Management: Keep the waste container closed at all times, except when adding waste.[8] Ensure there is at least one inch of headspace in the container to allow for expansion.[7]
- 3. Spill Management

In the event of a spill, follow these procedures:

- Evacuate non-essential personnel and ensure the area is well-ventilated.
- Remove all sources of ignition (e.g., open flames, sparks).[1][6]
- Wearing appropriate PPE, contain the spill.







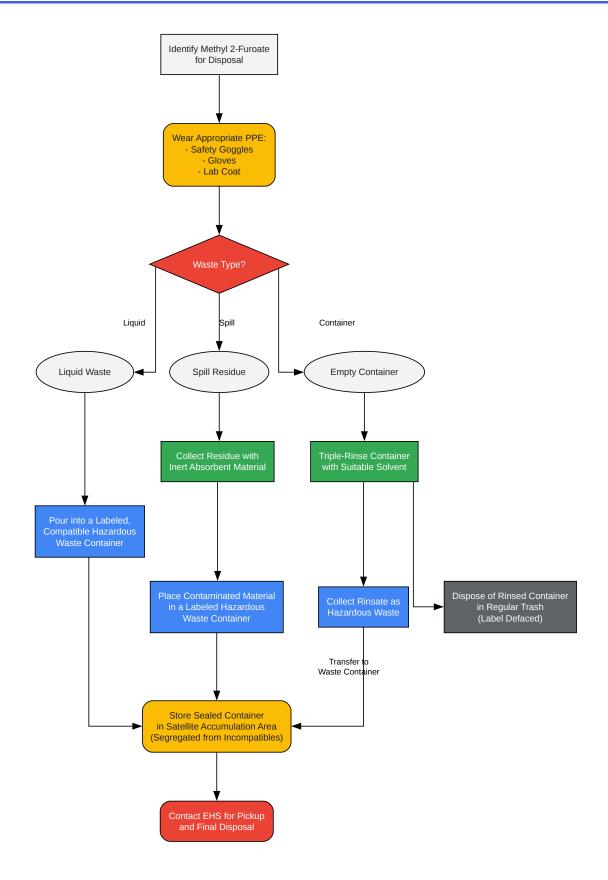
- Absorb the spilled liquid with an inert, non-combustible absorbent material such as sand, silica gel, or a universal binder.
- Carefully collect the absorbent material and contaminated soil into a suitable, labeled hazardous waste container for disposal.[1]
- Clean the spill area thoroughly.
- 4. Disposal of Empty Containers

Due to its acute toxicity, containers that held **Methyl 2-furoate** require special handling:

- The container must be triple-rinsed with a solvent (such as acetone or ethanol) capable of removing the chemical residue.[9]
- Collect all rinsate from this process and manage it as hazardous waste in a properly labeled container.[8][9]
- After triple-rinsing, deface or remove the original label from the empty container.[9]
- The rinsed container may then be disposed of in the regular trash or recycled according to your institution's policies.[8][9]
- 5. Arranging for Final Disposal

Contact your institution's Environmental Health and Safety (EHS) office or equivalent department to arrange for the pickup and disposal of the hazardous waste.[3] You will likely need to submit a completed hazardous waste information form.[3] Do not transport hazardous waste yourself.[9]





Click to download full resolution via product page

Caption: Disposal workflow for Methyl 2-furoate waste.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 4. Hazardous Waste and Disposal American Chemical Society [acs.org]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 8. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 9. vumc.org [vumc.org]
- To cite this document: BenchChem. [Proper Disposal Procedures for Methyl 2-furoate: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073834#methyl-2-furoate-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]





Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com